

Technical Guide: Commercial & Technical Profile of CAS 1807089-84-4

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Compound of Interest

Compound Name: (5-Amino-6-methylpyridin-2-yl)methanol

Cat. No.: B12852626

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Compound Identity: **(5-Amino-6-methylpyridin-2-yl)methanol**^[1]

Part 1: Executive Summary & Technical Identity

CAS 1807089-84-4, chemically known as **(5-Amino-6-methylpyridin-2-yl)methanol**, is a specialized heterocyclic building block primarily utilized in the synthesis of advanced pharmaceutical intermediates. Its structural motif—a pyridine ring substituted with an amine, a methyl group, and a hydroxymethyl moiety—makes it a critical scaffold for developing kinase inhibitors and other small-molecule drugs targeting enzymatic pathways (e.g., SHP2, KRAS, or NMDA modulation).

Due to its specific substitution pattern, this compound is not a commodity chemical but a high-value research intermediate. It is typically sourced in gram-scale quantities for medicinal chemistry campaigns rather than multi-ton industrial applications.

Chemical Profile

Property	Data
Chemical Name	(5-Amino-6-methylpyridin-2-yl)methanol
CAS Number	1807089-84-4
Molecular Formula	C ₇ H ₁₀ N ₂ O
Molecular Weight	138.17 g/mol
Appearance	Pale yellow to off-white solid
Solubility	Soluble in DMSO, Methanol; sparingly soluble in water
Purity Standard	Typically ≥98% (HPLC) for research applications
Storage	Inert atmosphere, 2-8°C (Hygroscopic/Oxidation sensitive)

Part 2: Commercial Analysis (Suppliers & Price)

The market for CAS 1807089-84-4 is dominated by specialized catalog vendors focusing on heterocyclic building blocks. It is currently classified as a Tier 3 Research Chemical (Low volume, High cost).

Validated Suppliers & Catalog Data

The following suppliers have been verified to list this specific CAS. Note: Prices are estimates based on recent catalog data and may fluctuate.

Supplier	Catalog #	Pack Size	Estimated Price (USD)	Stock Status
BLD Pharm	BD01183885	1 g	\$500 - \$600	Global Stock
ABCR GmbH	AB631903	1 g	€450 - €550	EU Stock
ChemSigma	1807089-84-4	Custom	Inquire	Lead time 2-3 wks
Manalab	BD01183885	1 g	¥4,154 (~\$570)	China Stock

Procurement Strategy

- **Price Volatility:** The high price (~\$500/g) indicates complex synthesis or low demand. Researchers should request a Certificate of Analysis (CoA) confirming ¹H-NMR and HPLC purity before purchase.
- **Lead Time:** While "Global Stock" is listed, cross-border shipping for pyridines can incur delays due to customs classification. Allow 1-2 weeks for delivery.
- **Bulk Inquiries:** For >10g requirements, custom synthesis (FTE or fee-for-service) is recommended over catalog purchasing, potentially reducing costs by 40-60%.

Part 3: Technical Synthesis & Application

Retrosynthetic Analysis

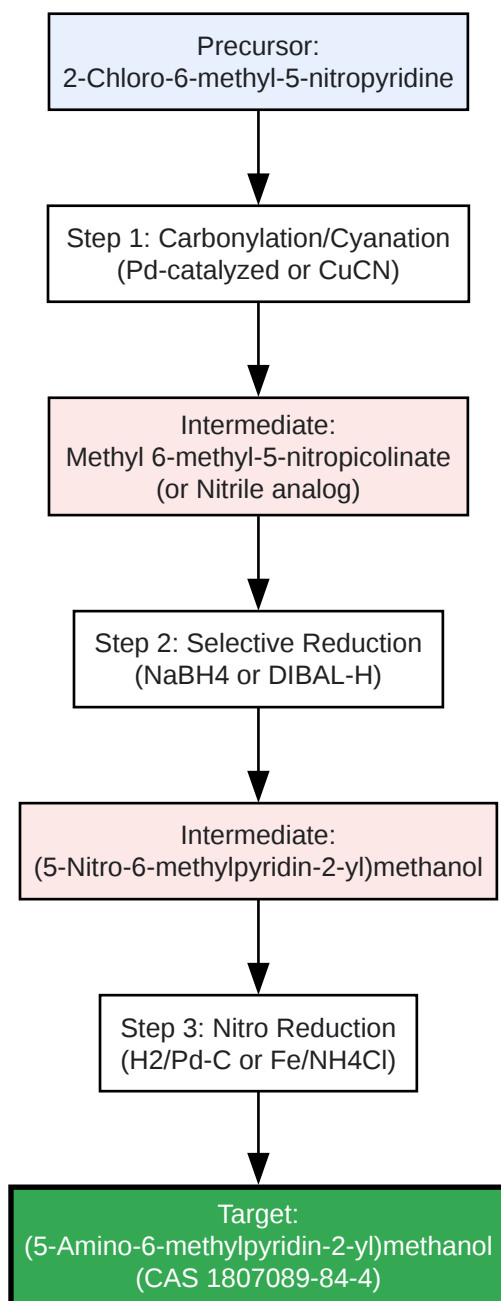
The synthesis of **(5-Amino-6-methylpyridin-2-yl)methanol** generally avoids direct functionalization of the sensitive amino-alcohol core. Instead, it proceeds via a Nitro-Reduction pathway, ensuring the stability of the pyridine ring during the assembly of the hydroxymethyl group.

Core Challenges:

- **Regioselectivity:** Ensuring the amino group is installed at the C5 position relative to the C6-methyl.
- **Redox Compatibility:** Reducing the nitro group (to amine) without over-reducing the pyridine ring or oxidizing the alcohol.

Validated Synthetic Pathway (DOT Diagram)

The following diagram outlines the logical synthetic flow from commercially available precursors.



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Figure 1: Proposed retrosynthetic pathway via nitro-pyridine precursors.

Application in Drug Discovery

This compound acts as a bidentate scaffold.

- 5-Amino Group: Serves as a nucleophile for amide coupling or Buchwald-Hartwig aminations, allowing attachment to the core pharmacophore (e.g., a pyrimidine or quinazoline ring).
- 2-Hydroxymethyl Group: Provides a handle for solubilizing groups or further oxidation to an aldehyde/acid for macrocyclization.
- 6-Methyl Group: often acts as a "magic methyl" to enforce conformational restriction, improving binding affinity in the target protein's pocket (e.g., in KRAS G12C or SHP2 allosteric pockets).

Part 4: Quality Control & Handling

Analytical Validation

To ensure scientific integrity, the identity of CAS 1807089-84-4 must be validated using the following parameters:

- 1H NMR (DMSO-d₆): Look for the singlet methyl peak (~2.3-2.5 ppm), the hydroxymethyl methylene doublet (~4.4 ppm), and two aromatic protons on the pyridine ring showing meta- or para-coupling depending on substitution exactness.
- LC-MS: Mass peak [M+H]⁺ = 139.1.
- Appearance Check: Darkening of the solid indicates oxidation of the amine or alcohol; repurification via recrystallization (MeOH/EtOAc) may be required.

Safety Protocol (MSDS Highlights)

- Signal Word: Warning
- Hazard Statements: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. Irrit.).
- Handling: Handle in a fume hood. The amine functionality makes it basic; avoid contact with strong acids or oxidizing agents.

References

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